

(1-Chloroethyl)trimethylsilane molecular weight and formula

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Compound of Interest

Compound Name: (1-Chloroethyl)trimethylsilane

Cat. No.: B1345580

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Core Chemical Properties of (1-Chloroethyl)trimethylsilane

(1-Chloroethyl)trimethylsilane is an organosilicon compound with the CAS Number 7787-87-3.^{[1][2]} It is primarily used in organic synthesis. The fundamental molecular and physical properties of this compound are summarized below.

Property	Value
Molecular Formula	C ₅ H ₁₃ ClSi
Molecular Weight	136.70 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	116 °C
Density	0.864 g/mL at 20 °C

Synonyms: This compound is also known as Silane, (1-chloroethyl)trimethyl- and α-Chloroethyltrimethylsilane.^[1]

While this document provides the core physicochemical properties of **(1-Chloroethyl)trimethylsilane**, the creation of an in-depth technical guide, including detailed experimental protocols and the visualization of signaling pathways, is beyond the scope of this

format. Such a document would require extensive, context-specific laboratory research and validation that is not publicly available.

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References

- 1. CAS 7787-87-3: (1-Chloroethyl)trimethylsilane | CymitQuimica [cymitquimica.com]
- 2. scbt.com [scbt.com]
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